

An In-depth Technical Guide to 2,2'-Bi(1,3-dioxolane)

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Compound of Interest

Compound Name: 2,2'-Bi-1,3-dioxane

Cat. No.: B15479400

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A Note on Nomenclature: This technical guide focuses on the compound with the CAS number 6705-89-1, which is identified as 2,2'-Bi(1,3-dioxolane). The user's original query specified "**2,2'-Bi-1,3-dioxane**." It is important to note that "dioxolane" refers to a five-membered heterocyclic ring containing two oxygen atoms, whereas "dioxane" refers to a six-membered ring. Extensive searches did not yield significant information for a compound named "**2,2'-Bi-1,3-dioxane**," suggesting that "2,2'-Bi(1,3-dioxolane)" may have been the intended subject of the query. This guide therefore provides comprehensive data for the well-documented dioxolane derivative.

Chemical Identity and Properties

2,2'-Bi(1,3-dioxolane) is a heterocyclic organic compound that consists of two 1,3-dioxolane rings connected at the 2-position. It is recognized for its utility in various chemical syntheses and as a subject of stereochemical studies.

Identifier	Value
CAS Number	6705-89-1[1][2][3][4][5]
Molecular Formula	C6H10O4[1][6]
Molecular Weight	146.14 g/mol [1][6]
IUPAC Name	2-(1,3-dioxolan-2-yl)-1,3-dioxolane[7]
Synonyms	2,2'-Bi-1,3-dioxolane, 2,2'-Bis(1,3-dioxolane)[1][8]
InChI Key	BQMJRGMPLYWDXDPC-UHFFFAOYSA-N[6]
SMILES	C1COC(O1)C2OCCO2[6]

Physical and Spectroscopic Data

The following table summarizes the key physical properties of 2,2'-Bi(1,3-dioxolane).

Property	Value
Boiling Point	190.9 °C at 760 mmHg[2]
Density	1.267 g/cm ³ [2]
Melting Point	Not available

Spectroscopic data for 2,2'-Bi(1,3-dioxolane) is available in various databases, including GC-MS and IR spectra[8].

Experimental Protocols

Synthesis of 2,2'-Bi(1,3-dioxolane) via Acetalization

A general method for the synthesis of 2,2'-Bi(1,3-dioxolane) involves the acid-catalyzed acetalization of a suitable carbonyl compound with a vicinal diol, such as 1,2-ethanediol[9].

Materials:

- Glyoxal (or a suitable precursor)
- Ethylene glycol
- A strong acid catalyst (e.g., p-toluenesulfonic acid)
- Anhydrous solvent (e.g., toluene or dichloromethane)
- Dean-Stark apparatus (for azeotropic removal of water)
- Sodium bicarbonate solution (for neutralization)
- Anhydrous magnesium sulfate (for drying)
- Rotary evaporator
- Distillation apparatus

Procedure:

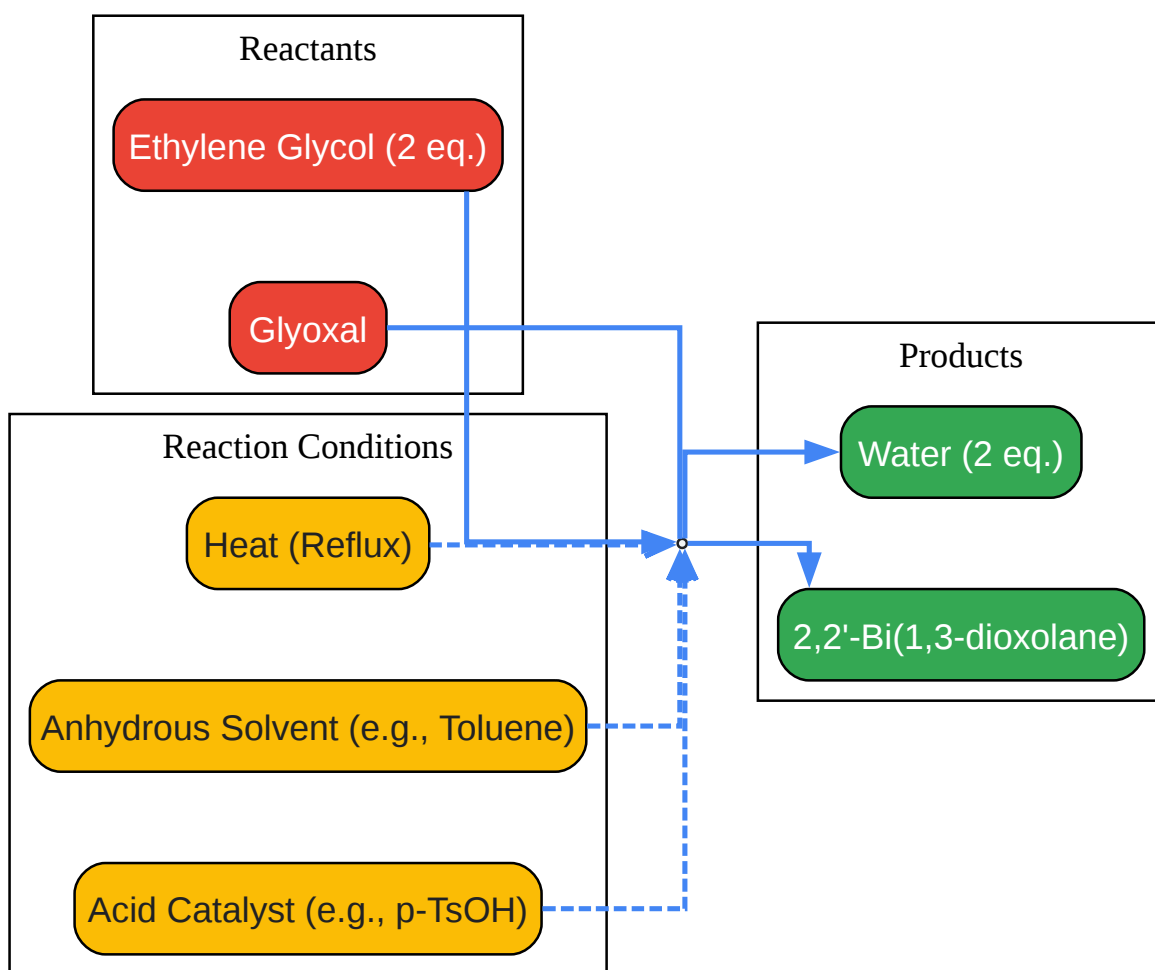
- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stirrer and a Dean-Stark apparatus, combine the carbonyl compound and a slight excess of ethylene glycol in the chosen anhydrous solvent.
- **Catalyst Addition:** Add a catalytic amount of p-toluenesulfonic acid to the mixture.
- **Reaction:** Heat the mixture to reflux. The water formed during the reaction will be azeotropically removed and collected in the Dean-Stark trap. Monitor the progress of the reaction by observing the amount of water collected or by using thin-layer chromatography (TLC).
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Neutralize the acid catalyst by washing the organic layer with a saturated solution of sodium bicarbonate.
- **Purification:** Separate the organic layer and dry it over anhydrous magnesium sulfate. Filter the mixture and remove the solvent using a rotary evaporator. The crude product can then be purified by distillation under reduced pressure.

Signaling Pathways and Molecular Interactions

While 2,2'-Bi(1,3-dioxolane) is not directly implicated in specific biological signaling pathways, its structural conformers are of interest in stereochemistry. The molecule can exist in gauche and trans conformations due to rotation around the central C-C bond. Studies have shown that in the solid state, the trans conformer is favored, while in the gas phase, the gauche conformer is preferred^[10].

Visualizations

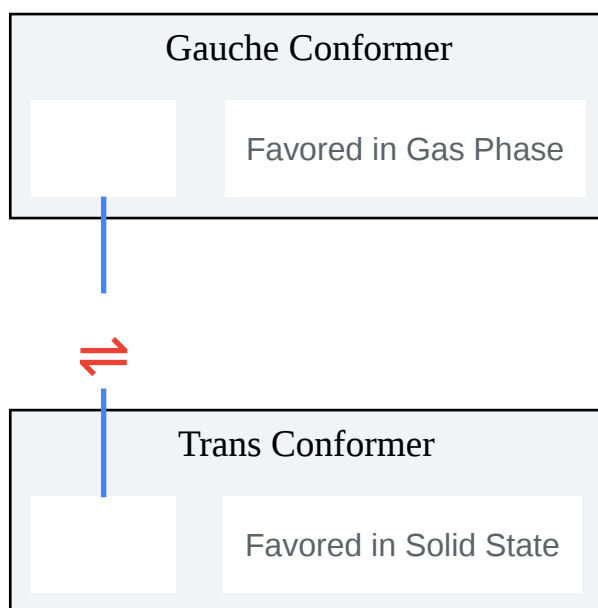
Synthesis of 2,2'-Bi(1,3-dioxolane)



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Caption: General synthesis pathway for 2,2'-Bi(1,3-dioxolane).

Conformational Isomers of 2,2'-Bi(1,3-dioxolane)



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Caption: Conformational equilibrium of 2,2'-Bi(1,3-dioxolane).

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References

- 1. 2,2'-Bi(1,3-Dioxolane) - Protheragen [protheragen.ai]
- 2. 2,2'-Bi(1,3-dioxolane) | CAS#:6705-89-1 | Chemsrce [chemsrc.com]
- 3. 2,2'-Bi-1,3-dioxolane | CAS No- 6705-89-1 | Simson Pharma Limited [simsonpharma.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. 2,2'-Bi(1,3-dioxolane) | 6705-89-1 [chemicalbook.com]

- 6. GSRS [precision.fda.gov]
- 7. cas 6705-89-1 | where to buy 2,2'-Bi(1,3-dioxolane) [english.chemenu.com]
- 8. 2,2'-Bis(1,3-dioxolane) | C₆H₁₀O₄ | CID 23172 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. 2,2'-Bis(1,3-dioxolane) | 6705-89-1 | Benchchem [benchchem.com]
- 10. researchgate.net [researchgate.net]
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